

A Comprehensive Technical Guide to the Physicochemical Properties of 2,5-Dibromophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,5-Dibromophenol**

Cat. No.: **B1293422**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2,5-Dibromophenol**, with a specific focus on its melting and boiling points. The information herein is curated to support research, development, and quality control activities involving this compound.

Physicochemical Data Summary

2,5-Dibromophenol is a halogenated aromatic compound with the molecular formula $C_6H_4Br_2O$.^[1] At room temperature, it typically presents as a white to pale yellow powder or crystalline solid.^{[1][2]} Its properties are significantly influenced by the presence of two bromine atoms and a hydroxyl group on the benzene ring. The quantitative physicochemical data for **2,5-Dibromophenol** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Melting Point	73-74 °C	[2][3][4]
Boiling Point	244.6 °C (at 760 mmHg)	[5]
244.6 ± 20.0 °C (Predicted)	[2][3]	
Density	2.095 g/cm ³	[5]
2.1 ± 0.1 g/cm ³	[3][4]	
Molecular Weight	251.90 g/mol	[6]
Appearance	White to pale yellow powder	
Solubility	Slightly soluble in water, chloroform, and methanol.[1] [2]	
pKa	7.47 ± 0.10 (Predicted)	[2]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the melting and boiling points of solid organic compounds like **2,5-Dibromophenol**.

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, whereas impurities tend to depress and broaden the melting range.[7] The capillary method is a widely adopted technique for this determination.

Methodology:

- **Sample Preparation:** A small quantity of dry **2,5-Dibromophenol** is finely ground into a powder to ensure uniform heat distribution.[8]
- **Capillary Loading:** The powdered sample is packed into a thin-walled glass capillary tube, sealed at one end, to a height of approximately 2-3 mm.[9]

- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating apparatus, such as a Mel-Temp device or a Thiele tube containing mineral oil.[7][8]
- Heating and Observation: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.[7] The sample is observed through a magnifying lens.
- Data Recording: Two temperatures are recorded:
 - T_1 : The temperature at which the first drop of liquid appears.
 - T_2 : The temperature at which the entire sample has completely liquefied. The melting point is reported as the range between T_1 and T_2 .[7][8]

For small quantities of a substance, the boiling point can be determined using a microscale method, which relies on the principle that the vapor pressure of a liquid equals the atmospheric pressure at its boiling point.[10]

Methodology:

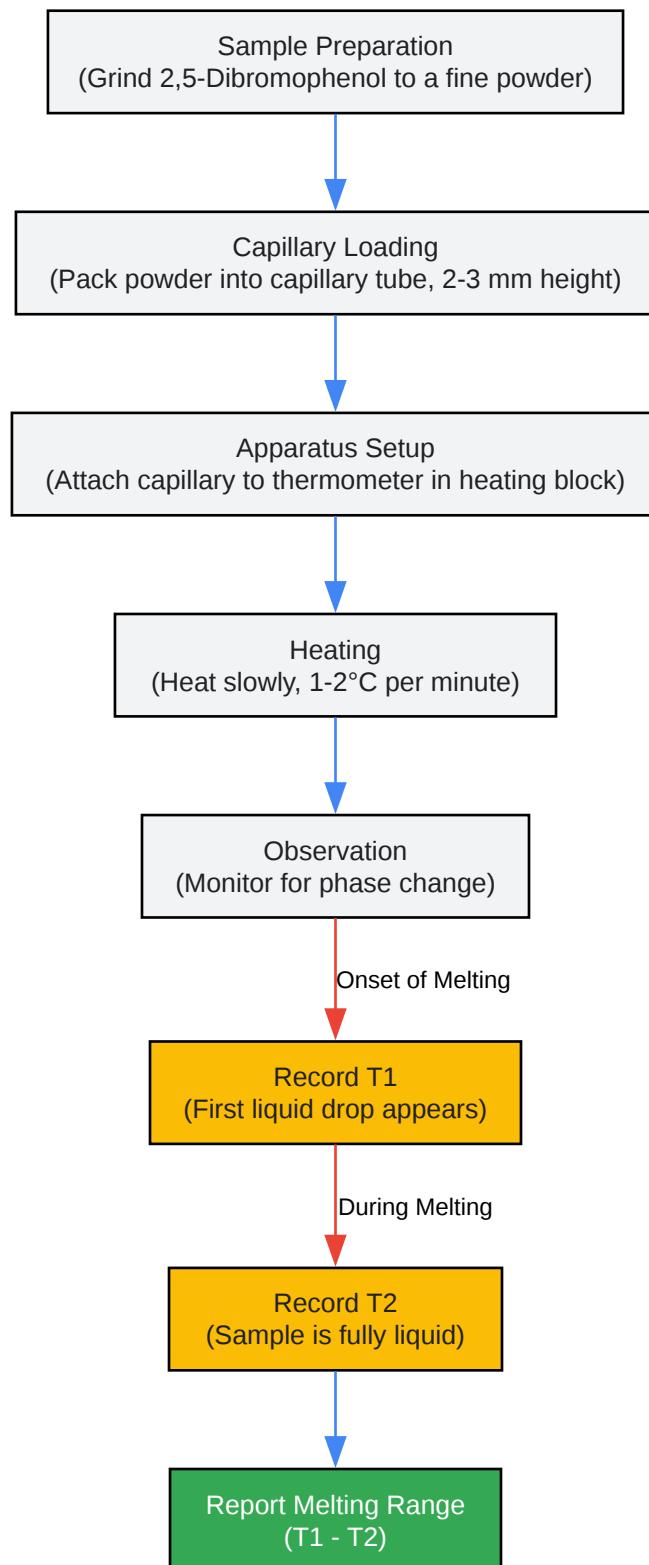
- Sample Preparation: A few milliliters of the liquid sample (or molten **2,5-Dibromophenol**) are placed into a small test tube or a Durham tube.[11][12]
- Apparatus Setup:
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
 - The test tube assembly is attached to a thermometer.[12]
 - This entire setup is immersed in a heating bath, typically a Thiele tube filled with high-boiling mineral oil, ensuring the sample is below the oil level.[10][12]
- Heating and Observation: The Thiele tube is heated gently and uniformly.[10] As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of

bubbles. As the liquid's boiling point is approached and surpassed, a rapid and continuous stream of bubbles will emerge from the inverted capillary.[12]

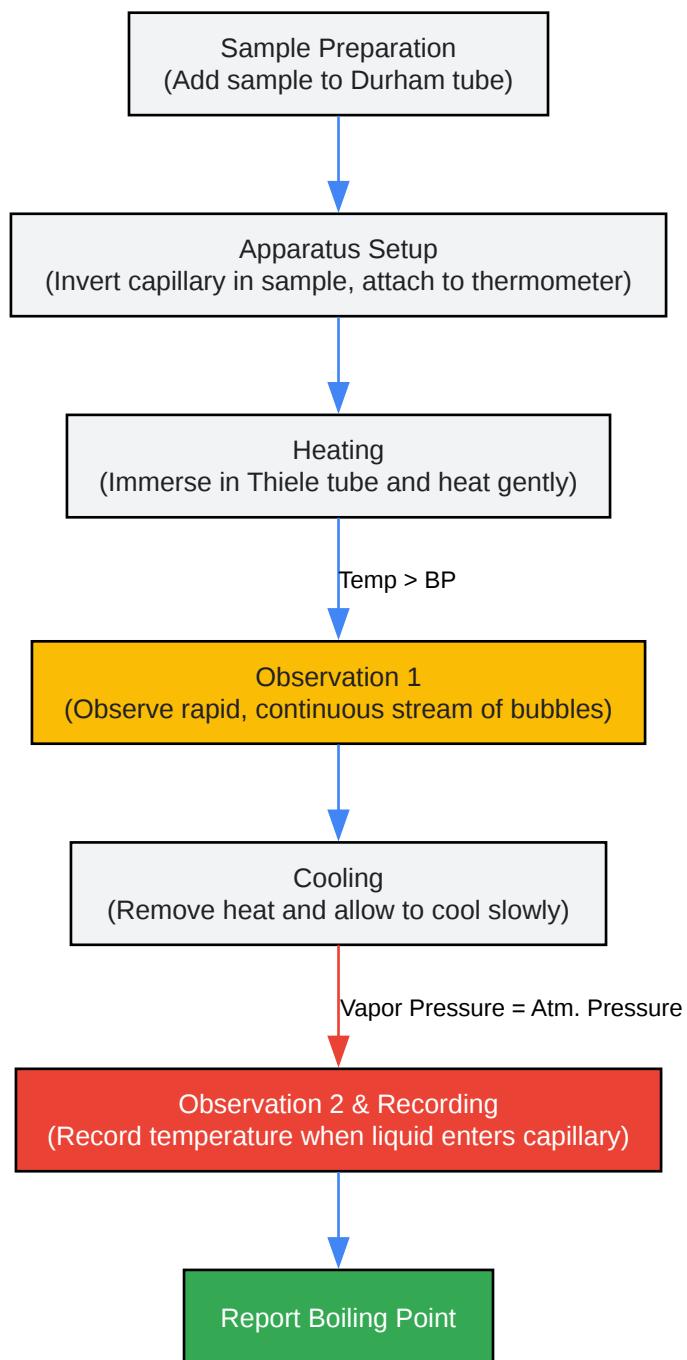
- Data Recording:
 - Once a vigorous stream of bubbles is observed, heating is discontinued.
 - The apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[10][12] The barometric pressure should also be recorded for accuracy.[11]

Visualized Workflows and Relationships

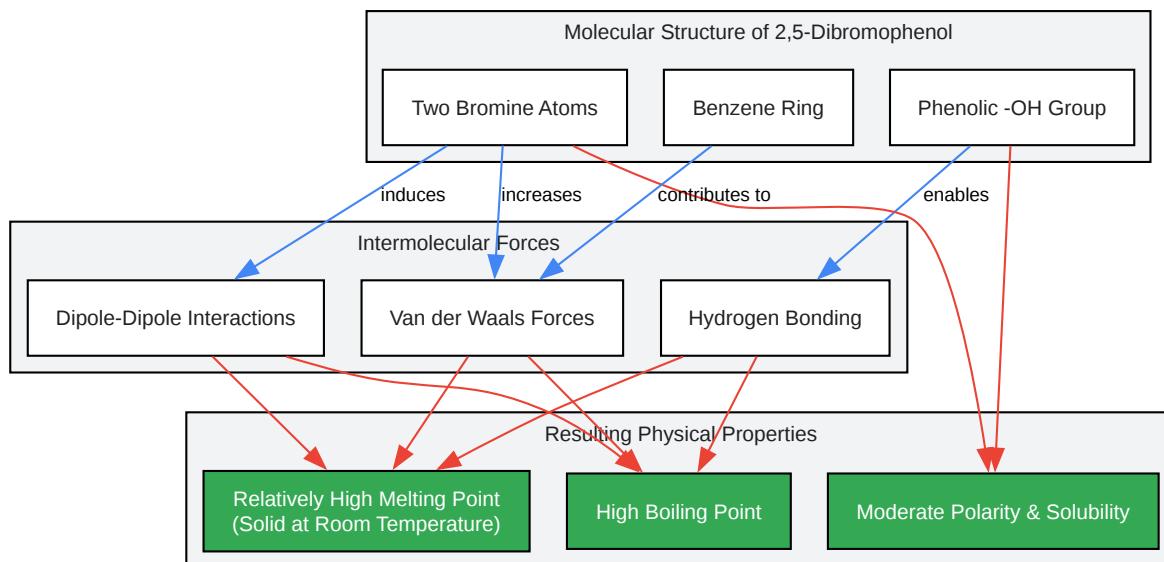
The following diagrams, generated using Graphviz, illustrate key experimental workflows and logical relationships pertinent to the analysis of **2,5-Dibromophenol**.

[Click to download full resolution via product page](#)

Caption: Experimental workflow for melting point determination.

[Click to download full resolution via product page](#)

Caption: Experimental workflow for boiling point determination.



[Click to download full resolution via product page](#)

Caption: Structural influences on physical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 28165-52-8: 2,5-dibromophenol | CymitQuimica [cymitquimica.com]
- 2. 2,5-DIBROMOPHENOL | 28165-52-8 [chemicalbook.com]
- 3. 2,5-Dibromophenol | CAS#:28165-52-8 | Chemsoc [chemsoc.com]
- 4. echemi.com [echemi.com]
- 5. 2,5-dibromophenol | 28165-52-8 [chemnet.com]
- 6. 2,5-Dibromophenol | C6H4Br2O | CID 34177 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. chem.ucalgary.ca [chem.ucalgary.ca]
- 8. drawellanalytical.com [drawellanalytical.com]
- 9. benchchem.com [benchchem.com]
- 10. uomus.edu.iq [uomus.edu.iq]
- 11. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 12. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 2,5-Dibromophenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293422#2-5-dibromophenol-melting-point-and-boiling-point>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com